

Application Notes and Protocols: Preparation of 5-ROX-SE Stock Solution

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Compound of Interest

Compound Name:	5-ROX-SE
Cat. No.:	B15597528

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Introduction

5-Carboxy-X-rhodamine, succinimidyl ester (5-ROX, SE) is an amine-reactive fluorescent dye widely utilized in biotechnology and drug development for labeling biomolecules.^[1] As a succinimidyl ester, it readily forms stable covalent amide bonds with primary amino groups found on proteins, peptides, and amine-modified oligonucleotides.^[2] This property makes it an invaluable tool for creating fluorescently tagged probes used in applications such as automated DNA sequencing, fluorescence resonance energy transfer (FRET), and immunoassays.^{[3][4]}

Compared to other rhodamines, ROX dyes can be unstable, requiring careful handling and storage to prevent degradation.^{[5][6]} This document provides a detailed protocol for the preparation, handling, and storage of a **5-ROX-SE** stock solution to ensure optimal performance in labeling experiments.

Quantitative Data Summary

The key properties of 5-ROX, SE are summarized in the table below for quick reference.

Parameter	Value
Full Chemical Name	5-Carboxy-X-rhodamine, N-succinimidyl ester
Molecular Weight	~631.68 g/mol [3]
Appearance	Dark red solid[6]
Excitation Maximum (λ_{ex})	575 - 578 nm[3][6]
Emission Maximum (λ_{em})	602 - 604 nm[3][6]
Recommended Solvents	Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)[3]
Recommended Stock Conc.	1 - 10 mM[7]
Storage (Solid)	-20°C, desiccated and protected from light.[3][8]
Storage (in Solvent)	-20°C for up to 1 month; -80°C for up to 6 months. Protect from light and avoid repeated freeze-thaw cycles.[9][10]

Experimental Protocols

Materials and Equipment Required

- 5-ROX, SE (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO) or high-quality, amine-free Dimethylformamide (DMF)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- -20°C and -80°C freezers for storage

Protocol: Preparation of a 10 mM 5-ROX-SE Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common concentration for labeling reactions.

Calculation: To determine the volume of solvent needed, use the following formula based on the mass of the **5-ROX-SE** powder provided by the manufacturer.

- Volume (μL) = [Mass of **5-ROX-SE** (mg) / 631.68 (g/mol)] x 100,000

Example: For 1 mg of **5-ROX-SE**: Volume (μL) = [1 mg / 631.68] x 100,000 ≈ 158.3 μL of anhydrous DMSO.

Step-by-Step Procedure:

- **Equilibration:** Before opening, allow the vial of **5-ROX-SE** powder to warm to room temperature for approximately 15-20 minutes. This prevents moisture from condensing on the powder, which can hydrolyze the reactive succinimidyl ester.
- **Solvent Addition:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom. Using a calibrated pipette, add the calculated volume of anhydrous DMSO (or DMF) to the vial.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until all the powder is completely dissolved. The solution should be clear and dark red.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the dye, aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.^[9]
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[9] Always protect the solution from light by wrapping the tubes in aluminum foil or using amber-colored tubes.

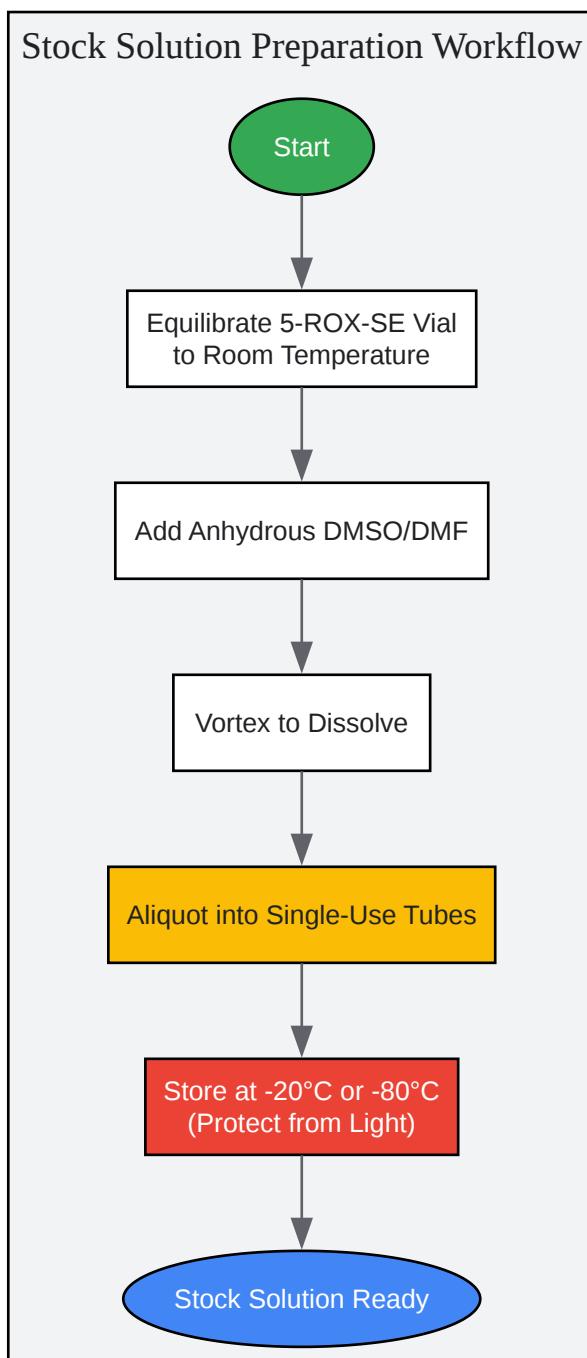
Critical Handling Notes:

- **Solvent Quality:** Use only high-quality, anhydrous grade DMSO or DMF. Hygroscopic or lower-grade solvents can contain water and amine impurities that will degrade the **5-ROX-SE**.^[9]

- Light Sensitivity: **5-ROX-SE** is photolabile. All steps involving the dye should be performed with minimal exposure to light.
- Stability in Solution: Aqueous solutions of **5-ROX-SE** are not stable and should be prepared immediately before use. The succinimidyl ester moiety is susceptible to hydrolysis, especially at basic pH.

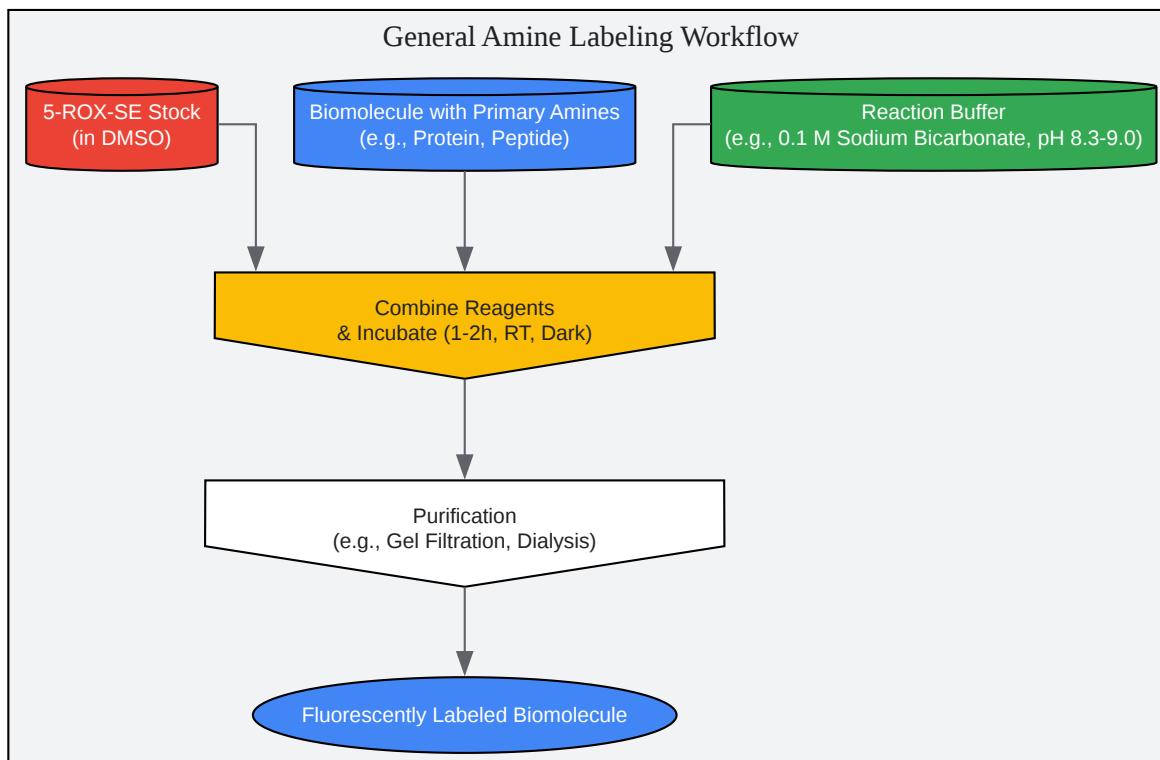
Visualized Workflows

The following diagrams illustrate the key processes for preparing the stock solution and its subsequent use in a typical labeling reaction.



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Workflow for preparing **5-ROX-SE** stock solution.



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General workflow for labeling biomolecules using a **5-ROX-SE** stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of 5-ROX-SE Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15597528#preparing-a-5-rox-se-stock-solution>]

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